

Application Note: Peptide Synthesis Utilizing Methyl Benzyl-D-Methioninate Hydrochloride

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Compound of Interest

Compound Name: *Methyl benzyl-D-methioninate hydrochloride*
Cat. No.: *B13642547*

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Introduction to the Building Block

Methyl benzyl-D-methioninate hydrochloride (CAS: 1272755-12-0)[1] is a highly specialized, orthogonally protected D-amino acid derivative. Featuring a D-stereocenter, a lipophilic N-benzyl modification, and a C-terminal methyl ester, this compound is primarily utilized in the synthesis of advanced peptidomimetics. The incorporation of N-alkylated amino acids into peptide backbones significantly enhances proteolytic stability, restricts conformational flexibility, and improves membrane permeability—critical parameters in modern drug development[2].

Working with this building block presents unique synthetic challenges. The secondary amine is highly sterically hindered, the thioether side chain is sensitive to oxidation, and the methyl ester requires chemoselective hydrolysis prior to C-terminal elongation. This application note details the mechanistic rationale and validated protocols for successfully integrating this compound into complex peptide sequences.

Mechanistic Insights & Causality (E-E-A-T)

As a Senior Application Scientist, it is crucial to understand why standard solid-phase peptide synthesis (SPPS) or solution-phase protocols fail with this molecule, and how to adapt the chemistry accordingly.

Steric Hindrance at the N-Terminus

The N-benzyl group creates massive steric bulk around the secondary nitrogen. When attempting to couple an incoming amino acid to this nitrogen, standard carbodiimide chemistry (e.g., DIC/HOBt) typically fails. The intermediate O-acylisourea is too bulky to undergo efficient aminolysis by the hindered secondary amine, leading to the accumulation of unreactive N-acylurea byproducts. To overcome this, highly reactive uronium salts (such as HATU) must be paired with HOAt to generate a smaller, highly electrophilic 7-aza-OBt active ester, which forces the N-acylation forward[3].

Thioether Reactivity and Deprotection Limitations

In standard peptide chemistry, N-benzyl groups are often removed via catalytic hydrogenolysis (H_2 , Pd/C). However, the thioether sulfur in the methionine side chain strongly coordinates to palladium, effectively poisoning the catalyst and halting the deprotection process[4].

Consequently, the N-benzyl group in this building block is rarely used as a temporary protecting group. Instead, it is typically retained in the final therapeutic molecule to serve as a permanent structural modification. If cleavage is absolutely mandatory, harsh dissolving metal reductions (e.g., Na/ NH_3) or specialized transfer hydrogenation protocols are required.

Chemoselective Ester Saponification

To utilize this building block for C-terminal elongation, the methyl ester must be hydrolyzed to a free carboxylic acid. Sodium hydroxide (NaOH) is often too harsh and can induce epimerization at the sensitive D-alpha carbon. Lithium hydroxide (LiOH) in a mixed aqueous-organic solvent system (THF/ H_2O) at 0 °C provides a milder, chemoselective alternative that preserves the stereochemical integrity of the D-methionine core.

Quantitative Data: Coupling Reagent Optimization

The table below summarizes the quantitative efficiency of various coupling systems when attempting to N-acylate the sterically hindered N-benzyl amine of Methyl benzyl-D-methioninate.

Coupling System	Additive	Solvent	Average Yield (%)	Epimerization Risk	Mechanistic Note
DIC	HOBt	DMF	< 30%	Low	O-acylisourea intermediate is too sterically hindered for aminolysis.
DIC	Oxyma Pure	DMF	45 - 55%	Low	Improved leaving group, but reaction kinetics remain sluggish.
HATU	HOAt	DMF	85 - 95%	Moderate	Forms highly reactive 7-aza-OBt ester; optimal balance of yield and safety.
BTC (Triphosgene)	Collidine	THF	> 95%	High	Generates highly reactive acid chloride; requires strict temperature control (-20 °C).

Experimental Workflows & Methodologies

Protocol A: Saponification of the C-Terminal Methyl Ester

Objective: Convert **Methyl benzyl-D-methioninate hydrochloride** to N-Benzyl-D-methionine free acid for subsequent C-terminal coupling.

- **Solvent Preparation:** Prepare a 3:1 mixture of Tetrahydrofuran (THF) and LC-MS grade H₂O.
- **Dissolution:** Dissolve 1.0 equivalent (eq) of Methyl benzyl-D-methioninate HCl in the solvent mixture to achieve a final concentration of 0.2 M.
- **Temperature Control:** Submerge the reaction flask in an ice bath and allow the solution to cool to 0 °C. Causality: Low temperatures suppress the rate of base-catalyzed epimerization at the D-alpha carbon.
- **Base Addition:** Add 2.5 eq of LiOH·H₂O portion-wise. (Self-Validating Logic: 1.0 eq is consumed immediately to neutralize the hydrochloride salt, leaving 1.5 eq to drive the ester hydrolysis).
- **Reaction Monitoring:** Stir at 0 °C for 1 hour, then warm to room temperature for 2 hours. Monitor the disappearance of the starting material via TLC (Hexanes:EtOAc 1:1) or LC-MS.
- **Workup & Acidification:** Once complete, remove the THF under reduced pressure. Cool the remaining aqueous layer to 0 °C and carefully acidify to pH 3-4 using 1M KHSO₄. Causality: KHSO₄ is preferred over HCl to minimize the risk of thioether oxidation.
- **Extraction:** Extract the aqueous layer with Ethyl Acetate (3 × 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield the free acid.

Protocol B: N-Acylation of the Sterically Hindered Secondary Amine

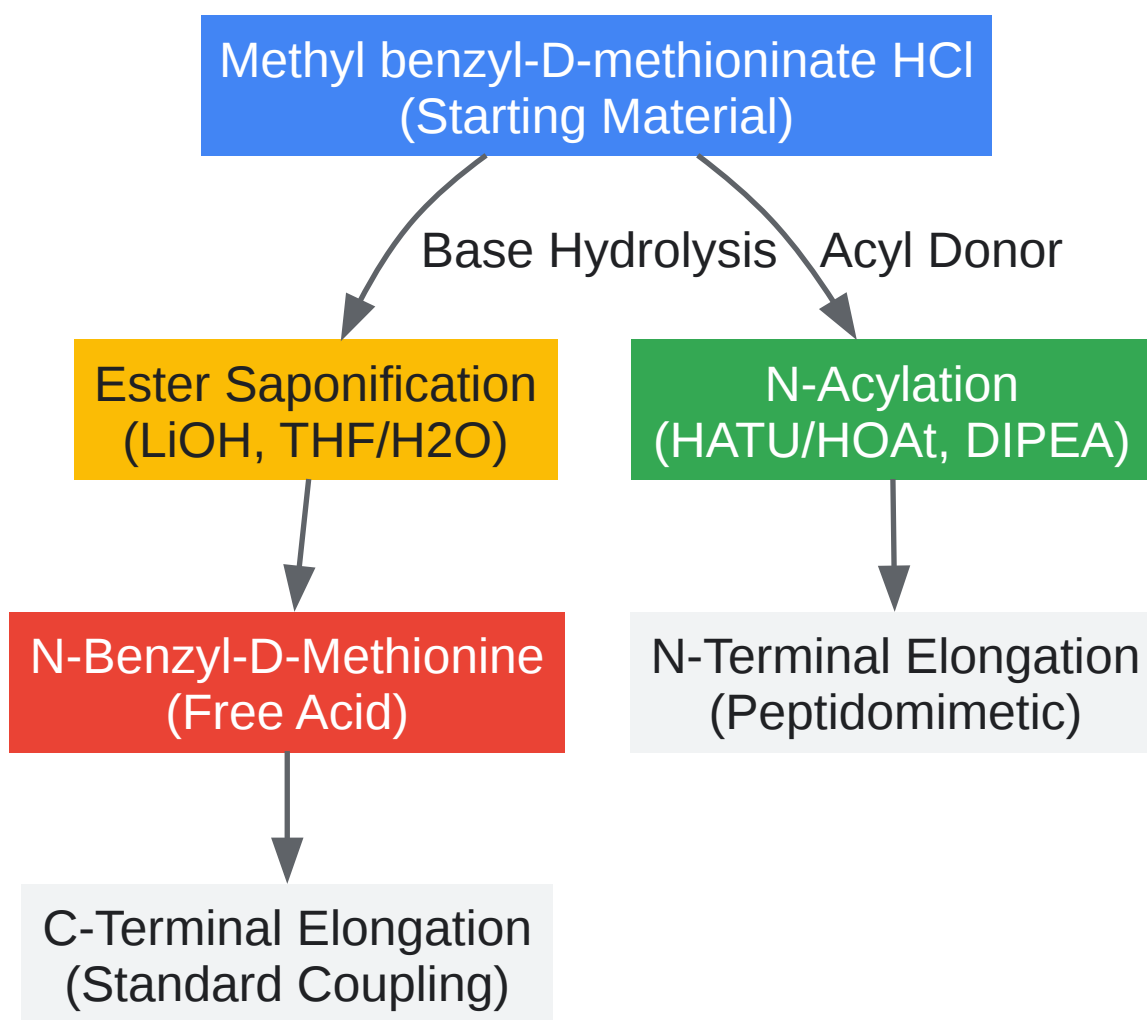
Objective: Couple an incoming Fmoc-protected amino acid to the N-benzyl amine.

- **Pre-Activation:** In a dry flask under an inert Argon atmosphere, dissolve 1.2 eq of the incoming Fmoc-amino acid, 1.2 eq of HATU, and 1.2 eq of HOAt in anhydrous DMF (0.1 M).

- **Base Addition:** Add 2.4 eq of N,N-Diisopropylethylamine (DIPEA) and stir for 3 minutes at room temperature to form the active ester.
- **Substrate Addition:** Add 1.0 eq of Methyl benzyl-D-methioninate HCl directly to the flask, followed immediately by an additional 1.0 eq of DIPEA. (Self-Validating Logic: The extra equivalent of DIPEA specifically neutralizes the HCl salt of the starting material, ensuring the amine is free to act as a nucleophile).
- **Coupling:** Stir the reaction for 12–18 hours at room temperature. The extended reaction time compensates for the steric bulk of the N-benzyl group.
- **Quenching & Extraction:** Quench the reaction with saturated aqueous NH_4Cl . Extract the product into Dichloromethane (DCM).
- **Purification Washes:** Wash the organic layer sequentially with 5% NaHCO_3 (to remove unreacted acid), 1M KHSO_4 (to remove unreacted amines), and brine. Dry over Na_2SO_4 , concentrate, and purify via flash column chromatography.

Workflow Visualization

The following diagram illustrates the divergent synthetic pathways available when utilizing this building block, depending on whether N-terminal or C-terminal elongation is prioritized.



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Caption: Workflow for bidirectional peptide synthesis using Methyl benzyl-D-methioninate.

References

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Sources

- 1. alfachemic.com [alfachemic.com]

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. Thieme E-Books & E-Journals \[thieme-connect.de\]](https://thieme-connect.de)
- [4. cdnsiencepub.com \[cdnsiencepub.com\]](https://cdnsiencepub.com)
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